

Evaluating the Carcinogenic Potential of N-Nitroso Finerenone: A Comparative Guide

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Compound of Interest

Compound Name: *N-Nitroso Finerenone*

Cat. No.: *B16091999*

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This guide provides a comparative evaluation of the potential carcinogenic risk of **N-Nitroso Finerenone**, a potential nitrosamine drug substance-related impurity (NDSRI) of the non-steroidal mineralocorticoid receptor antagonist, Finerenone. As direct carcinogenicity data for **N-Nitroso Finerenone** is not publicly available, this document synthesizes information on the parent compound, the well-established risks of N-nitroso compounds, and standard toxicological assessment workflows to build a predictive risk profile.

Comparative Toxicological Profiles

The carcinogenic potential of **N-Nitroso Finerenone** is best understood by comparing the known profile of Finerenone with the general mechanisms of carcinogenicity associated with the N-nitroso chemical class.

Finerenone: Based on regulatory assessments, Finerenone is considered non-genotoxic.^[1] In 2-year carcinogenicity studies, Finerenone did not demonstrate carcinogenic potential in female mice or in male and female rats.^[1] An increase in benign Leydig cell adenomas was observed in male mice at high exposure levels (26 times the unbound AUC in humans), a finding often associated with rodent-specific mechanisms.^[1] Clinical trial meta-analyses have

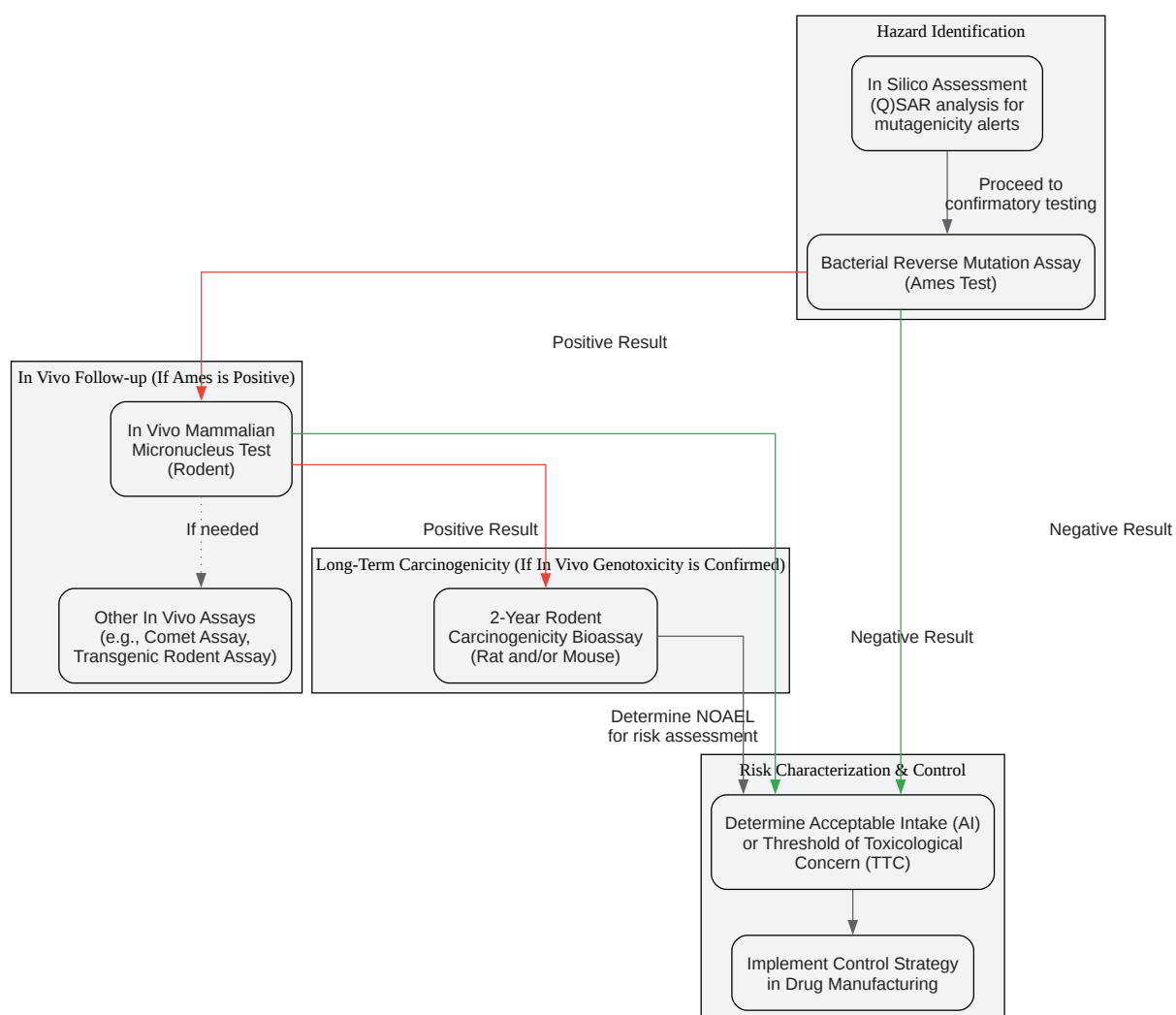
found that Finerenone is not associated with an increased risk of overall tumors in patients, although a potential link to an increased risk of malignant neoplasms in the urinary tract warrants further investigation.[2][3]

N-Nitroso Compounds (General Class): N-nitroso compounds are a well-known "cohort of concern" due to their mutagenic and carcinogenic properties.[4] Many are potent carcinogens in animal studies and are reasonably anticipated to be human carcinogens.[4][5] Their carcinogenic mechanism typically involves metabolic activation by cytochrome P450 (CYP) enzymes.[5][6] This process, often through α -hydroxylation, leads to the formation of unstable intermediates that decompose into highly reactive electrophilic diazonium ions.[5][7][8] These ions can then alkylate DNA, forming DNA adducts that, if not repaired, can lead to mutations and initiate carcinogenesis.[6][9]

N-Nitroso Finerenone (Predictive Evaluation): **N-Nitroso Finerenone** is the N-nitroso derivative of the secondary amine present in the Finerenone structure.[10] Given the established mechanism of N-nitroso compounds, it is predicted that **N-Nitroso Finerenone** requires metabolic activation to exert genotoxic effects. The presence of the N-nitroso group raises a structural alert for mutagenicity. Therefore, despite the non-genotoxic profile of the parent drug, **N-Nitroso Finerenone** is presumed to be a potential mutagen and carcinogen until proven otherwise through experimental testing. The U.S. FDA has set an Acceptable Intake (AI) limit of 1500 ng/day for this specific impurity, categorizing it as a Potency Category 5 NDSRI.[10]

Standard Carcinogenicity Testing Workflow

The evaluation of a potential mutagenic impurity like **N-Nitroso Finerenone** follows a structured workflow guided by international regulations, such as the ICH M7(R2) guideline.[11][12][13] This workflow aims to identify, characterize, and control impurities to limit potential cancer risk.



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Standard workflow for assessing the carcinogenic potential of a pharmaceutical impurity.

Key Experimental Protocols

A battery of tests is required to definitively evaluate the carcinogenic potential of **N-Nitroso Finerenone**. Below are protocols for two foundational assays.

This assay is a primary screen for point mutations and is recommended by the ICH M7 guideline.[\[14\]](#) For N-nitrosamines, enhanced conditions are recommended to avoid false-negative results.[\[15\]](#)

- Objective: To determine if **N-Nitroso Finerenone** can induce reverse mutations in histidine-dependent strains of Salmonella typhimurium and E. coli.
- Test System: S. typhimurium strains (TA98, TA100, TA1535, TA1537) and E. coli strain WP2 uvrA (pKM101).[\[15\]](#)
- Methodology:
 - Metabolic Activation: The test must be conducted with and without a metabolic activation system (S9 mix). For nitrosamines, it is crucial to use S9 from both rat and hamster liver, prepared from rodents treated with CYP enzyme inducers (e.g., phenobarbital and β -naphthoflavone).[\[15\]](#) A high concentration (30%) of S9 is recommended.[\[14\]](#)[\[15\]](#)
 - Assay Type: The pre-incubation method should be used with a recommended pre-incubation time of 30 minutes.[\[15\]](#)[\[16\]](#)
 - Procedure:
 - Aliquots of the bacterial culture, the test substance at various concentrations, and the S9 mix (or buffer for non-activation plates) are combined in a test tube.
 - The mixture is incubated at 37°C for 30 minutes.[\[16\]](#)
 - Molten top agar is added, and the contents are poured onto minimal glucose agar plates.
 - Plates are incubated for 48-72 hours at 37°C.

- Data Analysis: The number of revertant colonies per plate is counted. A positive result is indicated by a concentration-dependent increase in revertant colonies compared to the negative control.[\[17\]](#)
- Controls:
 - Negative: Vehicle control (e.g., DMSO).
 - Positive: Known mutagens specific to the bacterial strains, both requiring and not requiring metabolic activation (e.g., N-nitrosodimethylamine (NDMA) for S9-dependent strains).

If the Ames test is positive, an in vivo test is required to assess genotoxicity in a mammalian system, accounting for metabolic and pharmacokinetic factors.[\[18\]](#)[\[19\]](#)

- Objective: To determine if **N-Nitroso Finerenone** induces chromosomal damage or damage to the mitotic apparatus in the bone marrow erythroblasts of rodents.[\[19\]](#)
- Test System: Laboratory mice or rats of a recognized strain.[\[19\]](#)[\[20\]](#)
- Methodology:
 - Dosing: Animals (typically groups of 5-6 per sex) are administered **N-Nitroso Finerenone** via a clinically relevant route at three dose levels, alongside vehicle (negative) and positive control groups.[\[21\]](#) Doses are selected based on a preliminary range-finding study.
 - Sample Collection: Bone marrow is typically harvested 24 and 48 hours after the final dose.[\[19\]](#)
 - Slide Preparation: Bone marrow cells are flushed, smeared onto microscope slides, and stained (e.g., with Giemsa and May-Grünwald) to differentiate polychromatic erythrocytes (PCEs) from normochromatic erythrocytes (NCEs).
 - Scoring: At least 4,000 PCEs per animal are scored for the presence of micronuclei.[\[21\]](#) The ratio of PCEs to NCEs is also calculated to assess bone marrow toxicity.
- Data Analysis: A positive result is a statistically significant, dose-dependent increase in the frequency of micronucleated PCEs in treated groups compared to the negative control.

- Controls:
 - Negative: Vehicle control.
 - Positive: A known clastogen (e.g., cyclophosphamide).[\[19\]](#)

Quantitative Data Comparison (Hypothetical)

The following tables present hypothetical data to illustrate potential outcomes from the described assays, comparing **N-Nitroso Finerenone** to the parent drug and appropriate controls.

Table 1: Hypothetical Ames Test Results (Revertant Colonies/Plate, TA100 Strain)

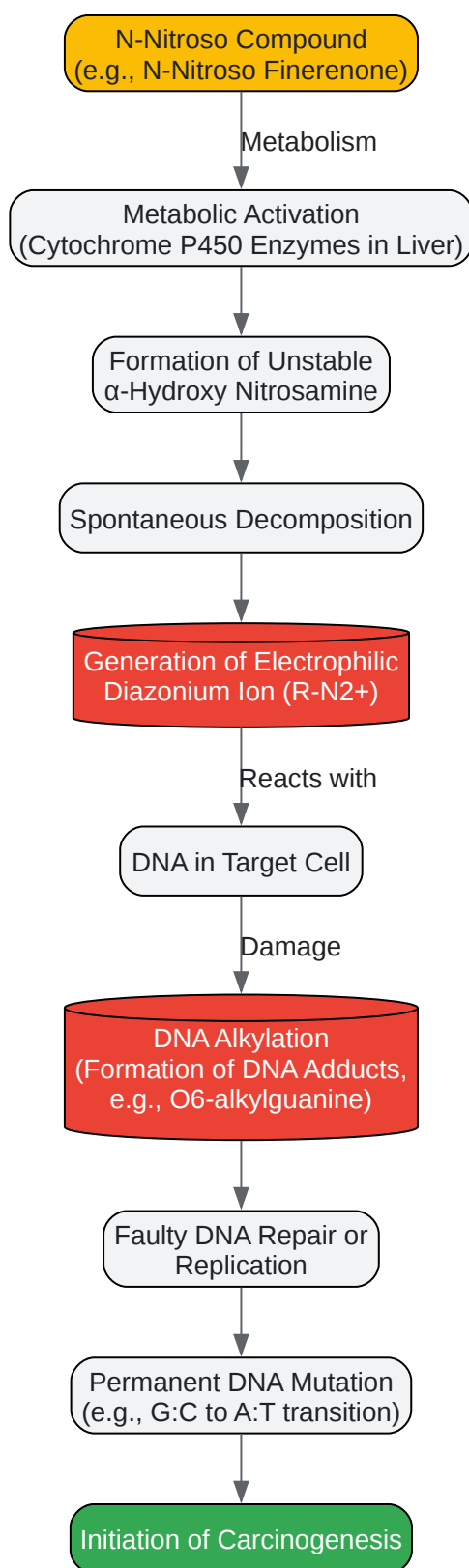
Compound	Dose (µ g/plate)	Without S9 Mix	With 30% Hamster S9 Mix
Vehicle Control	0	115	125
Finerenone	100	118	122
500	120	128	
2500	112	119	
N-Nitroso Finerenone	10	122	255
50	119	480	
250	125	950	
NDMA (Positive Control)	10	110	890
*Indicates a positive mutagenic response.			

Table 2: Hypothetical In Vivo Micronucleus Test Results (Mice)

Compound	Dose (mg/kg)	% Micronucleated PCEs (Mean ± SD)
Vehicle Control	0	0.18 ± 0.05
Finerenone	200	0.20 ± 0.06
N-Nitroso Finerenone	10	0.21 ± 0.07
50	0.45 ± 0.10	
100	0.85 ± 0.15	
Cyclophosphamide	40	1.55 ± 0.25
Indicates a positive clastogenic response.		

Mechanistic Pathway of N-Nitroso Compound Carcinogenicity

The carcinogenic action of N-nitroso compounds is initiated by metabolic activation leading to DNA damage.



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Metabolic activation and DNA alkylation pathway for N-nitroso compounds.

In conclusion, while Finerenone itself is non-genotoxic, the potential impurity **N-Nitroso Finerenone** carries a structural alert for mutagenicity and is treated as a potential carcinogen. Its risk profile must be established through a rigorous battery of genotoxicity tests as outlined in regulatory guidelines. The provided experimental protocols and comparative data serve as a framework for the necessary scientific evaluation.

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